

An In-depth Technical Guide to 2-Hexyldecanoic Acid and Its Synonyms

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Compound of Interest

Compound Name: 2-Hexyldecanoic acid

Cat. No.: B1666272

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This technical guide provides a comprehensive overview of **2-Hexyldecanoic acid**, a branched-chain saturated fatty acid. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its synonyms, physicochemical properties, synthesis, and analytical methods. Additionally, a generalized metabolic pathway for branched-chain fatty acids is presented.

Nomenclature and Synonyms

2-Hexyldecanoic acid is known by a variety of names across different contexts, including systematic IUPAC names, common names, and commercial trade names. The Chemical Abstracts Service (CAS) Registry Number for **2-Hexyldecanoic acid** is 25354-97-6.^{[1][2][3]} A comprehensive list of its synonyms is provided in Table 1 for clear identification and cross-referencing in scientific literature and commercial databases.

Table 1: Synonyms and Identifiers for **2-Hexyldecanoic Acid**

Type	Name/Identifier
Systematic IUPAC Name	2-Hexyldecanoic acid
Common Synonyms	Isopalmitic Acid[4], Pentadecane-7-carboxylic acid[4], 2-n-Hexyldecanoic acid
Trade/Commercial Names	C16 Guerbet fatty acid, Isocarb 16, Fine Oxocol Isopalmitic Acid
CAS Registry Number	25354-97-6
EC Number	246-885-9
PubChem CID	32912
InChI Key	JMOLZNNXZPAGBH-UHFFFAOYSA-N
Other Names	Decanoic acid, 2-hexyl-, 2-Hexyldecansaeure

Physicochemical Properties

2-Hexyldecanoic acid is a branched-chain fatty acid, a structural characteristic that influences its physical and chemical properties, distinguishing it from its linear isomer, palmitic acid. These properties are crucial for its application in various fields, including cosmetics, lubricants, and as a surfactant. A summary of its key physicochemical data is presented in Table 2.

Table 2: Physicochemical Properties of **2-Hexyldecanoic Acid**

Property	Value
Molecular Formula	C16H32O2
Molecular Weight	256.42 g/mol
Appearance	Colorless to light yellow liquid
Melting Point	10 °C
Boiling Point	165-168 °C at 2 mmHg
Density	0.88 g/cm ³
Refractive Index	n _{20/D} 1.446
Flash Point	174 °C
Water Solubility	70.83 µg/L at 20 °C
pKa	4.90 ± 0.40 (Predicted)
LogP	6.21 at 25 °C

Experimental Protocols

Synthesis of 2-Hexyldecanoic Acid

A common method for the synthesis of **2-Hexyldecanoic acid** involves the Guerbet reaction, where primary alcohols are converted to β -alkylated dimer alcohols, which are then oxidized to carboxylic acids. A specific patented preparation method is outlined below:

Step 1: Alkylation

- Ethyl acetoacetate or methyl acetoacetate is used as the starting material.
- The starting material is dissolved in an anhydrous solution of sodium methoxide or sodium ethoxide.
- The solution is successively reacted with an octyl halide and a hexyl halide in two sequential alkylation steps to form an intermediate.

Step 2: Decomposition

- The resulting intermediate is then decomposed in a 30-50% by mass aqueous alkaline solution.
- This decomposition step yields **2-Hexyldecanoic acid**.

This method is reported to produce **2-Hexyldecanoic acid** with high purity ($\geq 99.00\%$) and a high yield ($\geq 80.0\%$) under mild reaction conditions.

Another synthetic route involves the following steps:

- Methyl octanoate and sodium hydroxide are dissolved in methanol.
- 1-Chlorohexane is slowly added, and the mixture is heated to 60°C and reacted for 6 hours.
- An aqueous solution of sodium hydroxide is then added, and the reaction continues at 60°C for another 6 hours.
- The solvent is removed under reduced pressure.
- The system is neutralized with hydrochloric acid, and the organic phase is extracted and purified to yield **2-hexyldecanoic acid**.

Analytical Methodology: Gas Chromatography-Mass Spectrometry (GC-MS)

Gas Chromatography-Mass Spectrometry (GC-MS) is a standard and effective technique for the analysis and identification of **2-Hexyldecanoic acid**.

Sample Preparation:

- For biological samples, a lipid extraction is typically performed using a solvent system such as chloroform:methanol.
- The fatty acids in the extract are then derivatized to form more volatile esters, commonly methyl esters (FAMES), by reacting with a reagent like boron trifluoride in methanol.

GC-MS Analysis:

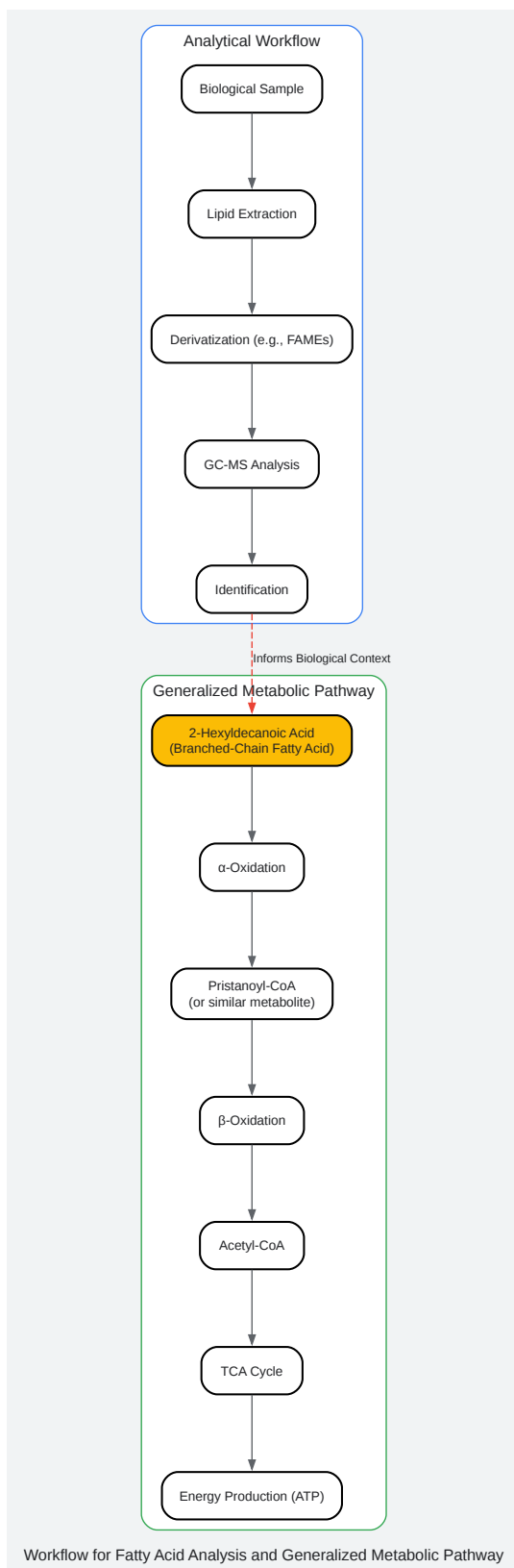
- The derivatized sample is injected into the gas chromatograph.
- The different components of the sample are separated based on their boiling points and interactions with the stationary phase of the GC column.
- As the separated components elute from the column, they enter the mass spectrometer.
- The mass spectrometer ionizes the molecules and separates the ions based on their mass-to-charge ratio, generating a unique mass spectrum for each component.
- The mass spectrum of the **2-Hexyldecanoic acid** derivative can be compared to a spectral library for positive identification. The PubChem database contains experimental GC-MS data for **2-Hexyldecanoic acid**.

Biological Context and Metabolic Pathways

While specific signaling pathways directly involving **2-Hexyldecanoic acid** are not extensively documented, its role can be inferred from the metabolism of branched-chain fatty acids. Unlike their straight-chain counterparts, the α -carbon branching in **2-Hexyldecanoic acid** prevents direct β -oxidation. Therefore, it likely undergoes an initial α -oxidation step to remove the carboxyl group, followed by β -oxidation of the resulting shorter fatty acid.

Branched-chain fatty acids have been noted for their antimicrobial properties. For instance, isomers of hexadecynoic acid have shown activity against multidrug-resistant *Staphylococcus aureus*. The metabolism of the closely related linear saturated fatty acid, palmitic acid, has been extensively studied and is known to be involved in various cellular processes, including energy metabolism and lipotoxicity when in excess.

The following diagram illustrates a generalized workflow for the analysis of fatty acids like **2-Hexyldecanoic acid** from a biological sample and a simplified representation of the metabolic fate of branched-chain fatty acids.



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Caption: Workflow for the analysis and generalized metabolism of **2-Hexyldecanoic acid**.

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